

Proper Disposal of Glycine-d5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Glycine-d5

Cat. No.: B027879

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This guide provides essential safety and logistical information for the proper disposal of **Glycine-d5**, ensuring the safety of laboratory personnel and environmental protection. The following procedures are based on established safety data sheets and general chemical waste guidelines.

Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **Glycine-d5** with appropriate care. This compound is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^[1] Always consult your institution's specific safety protocols and the material's Safety Data Sheet (SDS) before handling.

Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (e.g., nitrile).
- Use safety goggles or glasses with side shields.
- A lab coat is mandatory.
- If there is a risk of dust or aerosol generation, use a respirator.

Engineering Controls:

- All handling and preparation for disposal should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2]

Quantitative Hazard Data

The following table summarizes the key hazard information for **Glycine-d5**.

Hazard Classification	GHS Code	Description	Source
Skin Irritation	H315	Causes skin irritation	[1]
Serious Eye Irritation	H319	Causes serious eye irritation	[1]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	[1]

Step-by-Step Disposal Protocol

The recommended method for the disposal of **Glycine-d5** is through a licensed chemical waste disposal service.[2] Do not dispose of this chemical down the drain or in regular solid waste.[3]

1. Waste Collection:

- Collect waste **Glycine-d5** in a designated, clearly labeled, and sealable container suitable for hazardous chemical waste.[2]
- If dealing with a spill, carefully sweep up the solid material, taking precautions to avoid generating dust.[2]

2. Labeling and Storage:

- Label the waste container clearly as "Hazardous Waste: **Glycine-d5**". Include the chemical formula ($C_2D_5NO_2$) and any other information required by your institution.

- Store the sealed container in a designated, secure hazardous waste accumulation area. This area should be accessible only to authorized personnel.[2]

3. Arrange for Professional Disposal:

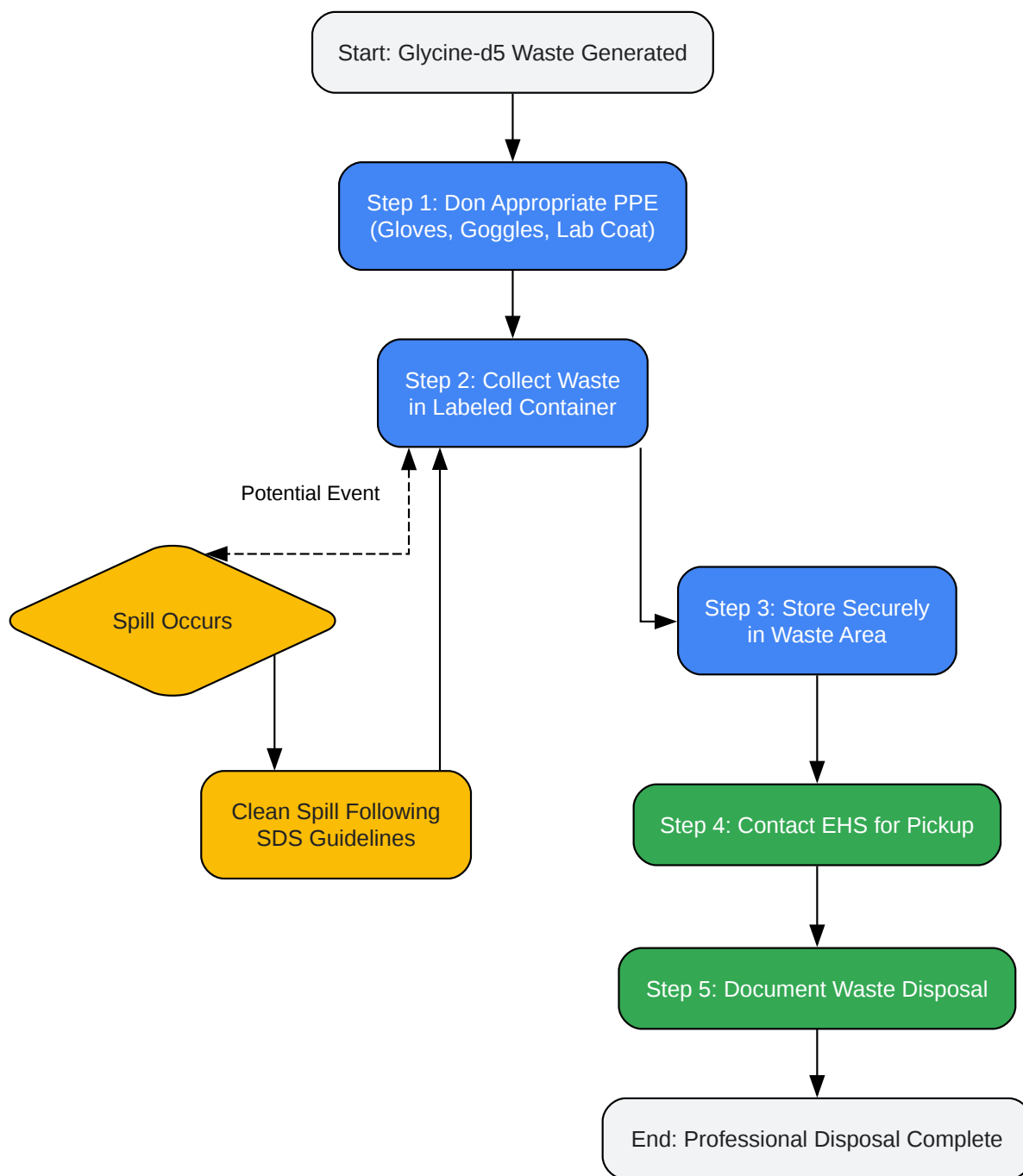
- Contact your institution's Environmental Health and Safety (EHS) department or a certified chemical waste disposal contractor to schedule a pickup.[2]
- Provide the disposal service with a complete description of the waste, including its name and known hazards.

4. Documentation:

- Maintain a record of the waste generated, including the quantity and date of disposal, in accordance with your institution's and local regulations.

Experimental Workflow for Disposal

The following diagram illustrates the logical steps for the proper disposal of **Glycine-d5**.



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Caption: Workflow for the safe disposal of **Glycine-d5**.

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References

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- To cite this document: BenchChem. [Proper Disposal of Glycine-d5: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027879#glycine-d5-proper-disposal-procedures]

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